

# A Comparative Guide to the Gas and Moisture Permeability of Parylene F Films

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## Compound of Interest

Compound Name: Parylene F dimer

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For researchers, scientists, and drug development professionals, selecting the appropriate conformal coating is critical for ensuring device reliability and longevity. Parylene F (also known as Parylene VT-4) is a fluorinated variant of the Parylene family, offering unique thermal and UV stability.<sup>[1][2]</sup> This guide provides an objective comparison of the gas and moisture barrier properties of Parylene F films against other Parylene types and common conformal coatings, supported by experimental data and standardized testing protocols.

Parylene coatings, applied via a unique chemical vapor deposition (CVD) process, create a truly conformal, pinhole-free film, providing excellent barrier properties even at minimal thicknesses.<sup>[3][4]</sup> This process occurs at room temperature and under vacuum, ensuring no thermal or mechanical stress on the substrate.<sup>[2][5]</sup>

## Moisture Barrier Performance: Water Vapor Transmission Rate (WVTR)

The Water Vapor Transmission Rate (WVTR) is a key metric for evaluating a material's effectiveness as a moisture barrier. A lower WVTR value indicates superior protection against moisture ingress, which can otherwise lead to corrosion, electrical shorts, and device failure.<sup>[4][6]</sup> Among the various conformal coatings, the Parylene family consistently demonstrates the lowest WVTR values.

Parylene F, with a WVTR of 0.28 (g·mm)/(m<sup>2</sup>·day), offers strong moisture protection.<sup>[1][6]</sup> However, Parylene C and D exhibit even lower permeability to water vapor, making them the

preferred choice for applications demanding the highest level of moisture resistance.<sup>[7][8]</sup> All Parylene variants significantly outperform common liquid coatings such as epoxies, polyurethanes, and silicones in preventing water vapor transmission.<sup>[6][9]</sup>

## Comparative Data: Water Vapor Transmission Rate (WVTR)

Material	WVTR (g·mm)/(m <sup>2</sup> ·day)
Parylene F (VT-4)	0.28 <sup>[1][6]</sup>
Parylene C	0.08 <sup>[1][8][9]</sup>
Parylene D	0.09 <sup>[1][9]</sup>
Parylene AF4 (Parylene HT®)	0.22 <sup>[6][9]</sup>
Parylene N	0.59 <sup>[1][6][9]</sup>
Epoxy (ER)	0.94 <sup>[1][6]</sup>
Polyurethane (UR)	0.93 <sup>[1][6]</sup>
Silicone (SR)	0.89 <sup>[6]</sup>

Note: Data presented is for standardized test conditions. Actual performance may vary based on film thickness, deposition parameters, and environmental conditions.

## Gas Barrier Performance: Gas Permeability

The ability of a coating to act as a barrier against various gases is crucial in many applications, from protecting sensitive electronics from corrosive gases to ensuring the stability of implanted medical devices.<sup>[8][10]</sup> Gas permeability is dependent on the specific gas and the polymer's molecular structure.

Parylene F shows moderate permeability to oxygen.<sup>[1][7]</sup> In comparison, Parylene C offers the best overall barrier properties against a wide range of gases, including nitrogen, oxygen, and carbon dioxide, due to its chemical structure which features a chlorine atom on the aromatic ring.<sup>[7][8][10]</sup> Parylene N, the most basic form of Parylene, is significantly more permeable to

gases.<sup>[1][8][10]</sup> When compared to liquid conformal coatings, Parylenes generally provide considerably better gas barrier performance.<sup>[7]</sup>

## Comparative Data: Gas Permeability

Material	Gas Permeability at 25°C (cc·mm)/(m <sup>2</sup> ·day·atm)	Nitrogen (N <sub>2</sub> )	Oxygen (O <sub>2</sub> )	Carbon Dioxide (CO <sub>2</sub> )
Parylene F (VT-4)	–	16.7 <sup>[1][7]</sup>	–	–
Parylene C	–	–	–	–
Parylene D	1.8 <sup>[9]</sup>	12.6 <sup>[9]</sup>	5.1 <sup>[9]</sup>	–
Parylene N	3.0 <sup>[8][9]</sup>	15.4 <sup>[8][9]</sup>	84.3 <sup>[8][9]</sup>	–
Epoxy (ER)	1.6 <sup>[9]</sup>	2.0 - 4.0 <sup>[3][9]</sup>	3.1 <sup>[1]</sup>	–
Polyurethane (UR)	31.5 <sup>[9]</sup>	78.7 <sup>[9]</sup>	1,181 <sup>[9]</sup>	–
Silicone (SR)	–	19,685 <sup>[9]</sup>	118,110 <sup>[9]</sup>	–

Note: "–" indicates data not readily available in the searched sources.

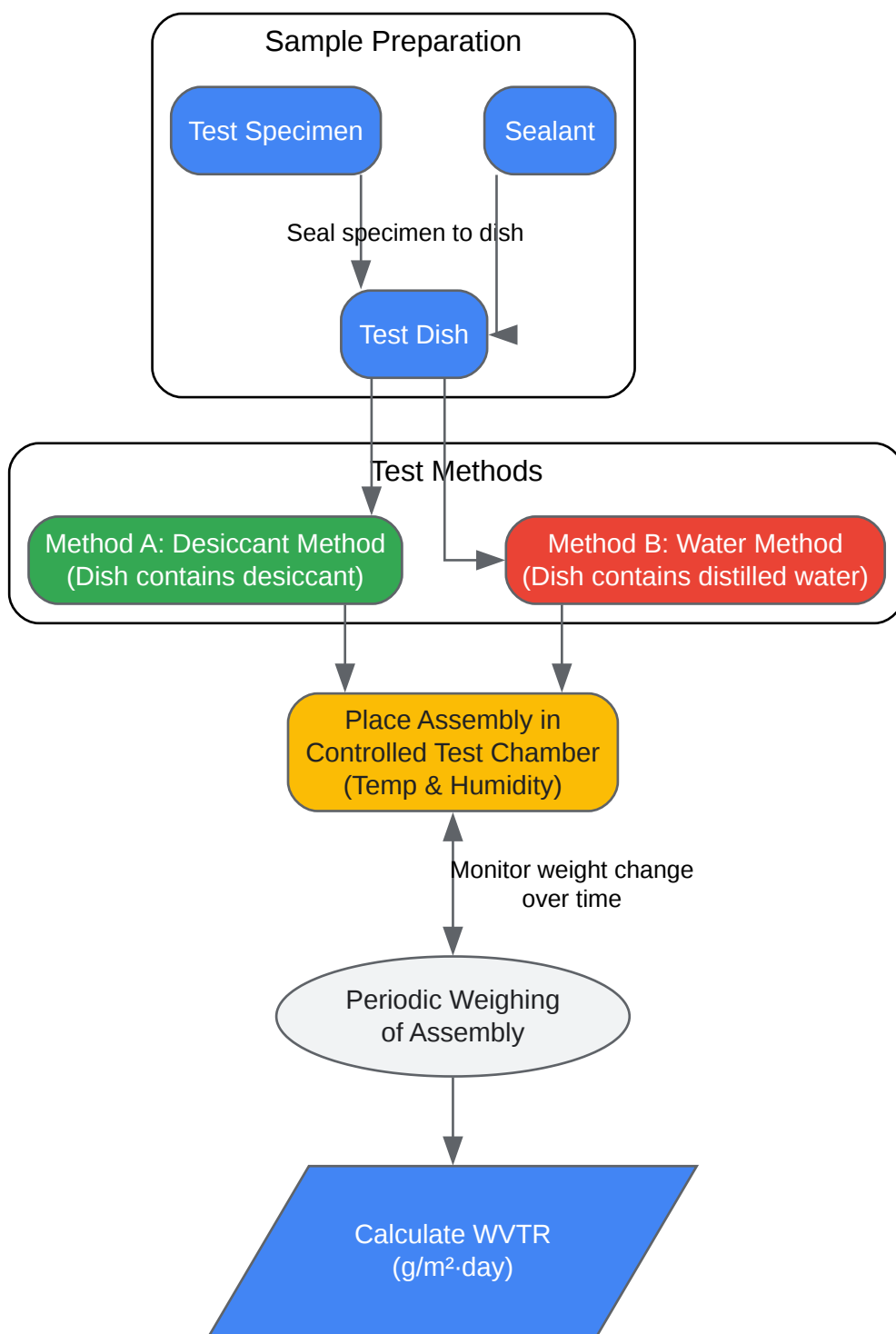
## Experimental Protocols

The permeability data presented is derived from standardized test methods established by ASTM International. Adherence to these protocols ensures that the data is reliable and comparable across different materials and laboratories.

## Moisture Permeability Testing: ASTM E96

The Water Vapor Transmission Rate (WVTR) is determined according to ASTM E96.<sup>[11]</sup> This standard outlines two primary methods for measuring the rate of water vapor movement through permeable and semipermeable materials like plastic films.<sup>[12][13]</sup>

- **Desiccant Method (Procedure A):** A test specimen is sealed over a dish containing a desiccant, such as calcium chloride.<sup>[14]</sup> This assembly is then placed in a controlled atmosphere with a specific temperature and humidity. A vapor pressure gradient is created, driving water vapor through the material into the dish. The rate of transmission is calculated by periodically weighing the dish to measure the amount of moisture absorbed by the desiccant over time.<sup>[12][14][15]</sup>
- **Water Method (Procedure B):** This method is similar, but the dish contains distilled water instead of a desiccant.<sup>[14]</sup> The assembly is placed in a controlled environment, and the rate of water vapor movement out of the dish is determined by periodic weighings to measure the weight loss over time.<sup>[12][15]</sup>



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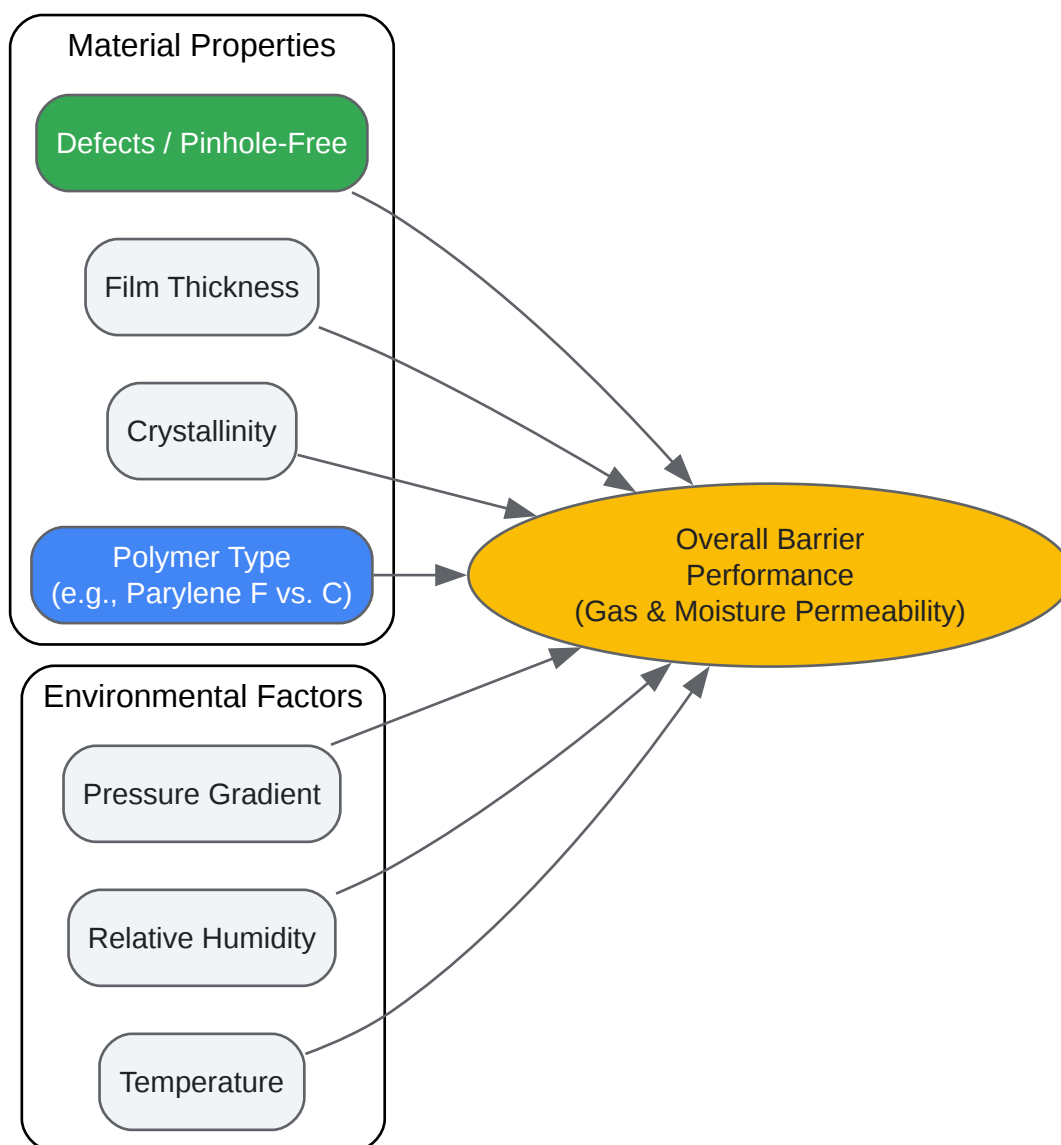
*Experimental workflow for ASTM E96 Water Vapor Transmission Rate (WVTR) testing.*

## Gas Permeability Testing: ASTM D1434

Gas permeability characteristics of plastic films are determined using the methods outlined in ASTM D1434.[\[16\]](#)[\[17\]](#) This standard describes procedures for measuring the steady-state rate of gas transmission through a plastic specimen.[\[18\]](#)[\[19\]](#)

The general principle involves placing the test film as a barrier between two chambers in a gas transmission cell.[\[18\]](#) One chamber is filled with the test gas (e.g., N<sub>2</sub>, O<sub>2</sub>) at a known, constant pressure, while the other chamber is at a lower pressure.[\[20\]](#) The rate at which the gas permeates through the film is then measured.

- **Manometric Method:** In this method, the lower-pressure chamber is initially evacuated. The rate of gas transmission is determined by measuring the increase in pressure in this chamber over time as gas permeates through the film.[\[18\]](#)[\[20\]](#)
- **Volumetric Method:** For this method, the lower-pressure chamber is kept at a constant pressure (often near atmospheric). The volume of gas that permeates through the specimen is measured over a specific period to determine the transmission rate.[\[18\]](#)[\[20\]](#)



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*Factors influencing the barrier properties of conformal coatings.*

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- To cite this document: BenchChem. [A Comparative Guide to the Gas and Moisture Permeability of Parylene F Films]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b155830#gas-and-moisture-permeability-of-parylene-f-films>]

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